

Physicochemical Properties of 2-Ethoxy-2-ethylhexan-1-amine

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Compound of Interest

Compound Name: 2-Ethoxy-2-ethylhexan-1-amine

Cat. No.: B13636875

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A Technical Profile for Research & Development Executive Summary

2-Ethoxy-2-ethylhexan-1-amine is a sterically hindered primary amine characterized by a quaternary carbon at the

-position, bearing both an ethyl group and an ethoxy ether linkage. Unlike its common analog 2-ethylhexylamine, this compound incorporates an ether oxygen which modifies its hydrophilicity-lipophilicity balance (HLB) and reduces the basicity of the amine via inductive effects. It serves as a critical building block in the synthesis of specialty surfactants, corrosion inhibitors, and lipophilic pharmaceutical agents where metabolic stability at the

-carbon is required.

Chemical Identity & Structural Analysis

The molecule features a unique "gem-disubstituted" structure at the C2 position, providing significant steric bulk that protects the amine from oxidative degradation and enzymatic attack.

Parameter	Details
IUPAC Name	2-Ethoxy-2-ethylhexan-1-amine
CAS Number	1466397-84-1
Molecular Formula	C ₁₁ H ₂₃ NO
Molecular Weight	173.30 g/mol
SMILES	CCC(OCC)(CN)CCCC
Structural Class	-Alkoxy Primary Amine

Structural Visualization

The following diagram illustrates the connectivity and the steric environment around the quaternary carbon (C2).

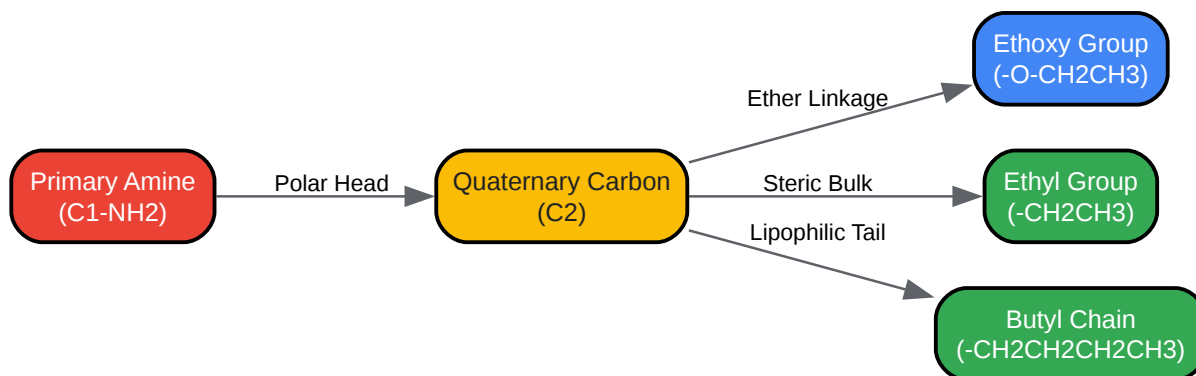


Figure 1: Structural Connectivity of 2-Ethoxy-2-ethylhexan-1-amine

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Figure 1: The quaternary center (C2) anchors the polar amine, the ether oxygen, and two alkyl chains, creating a distinct amphiphilic profile.

Physicochemical Properties

The following data synthesizes available experimental values with high-confidence predictive models (QSAR) derived from structural analogs (e.g., 2-ethylhexylamine).

Table 1: Physical & Thermodynamic Constants[1]

Property	Value	Source/Method
Physical State	Liquid (at 20°C)	Standard State
Boiling Point	~195°C - 205°C (Predicted)	Estimated based on MW & Ether vs. OH H-bonding
Density	0.84 ± 0.05 g/cm ³	Predicted
LogP (Octanol/Water)	2.32	ChemScene Calculated [1]
Topological Polar Surface Area (TPSA)	35.25 Å ²	Computational [1]
pKa (Conjugate Acid)	9.5 - 9.8 (Predicted)	Lower than typical amines (10. [1][2]5) due to -ether induction
Water Solubility	Low to Moderate	Amphiphilic; soluble in organic solvents (EtOH, DMSO)
Refractive Index	~1.435	Predicted
H-Bond Donors	1 (NH)	Structural Count
H-Bond Acceptors	2 (N, O)	Structural Count

Key Insight: The presence of the ethoxy group at C2 lowers the pKa compared to 2-ethylhexylamine (pKa ~10.5). The oxygen atom exerts an electron-withdrawing inductive effect (-I) through the carbon backbone, reducing the electron density on the nitrogen and making the lone pair less available for protonation.

Synthesis & Production Methodologies

Since **2-Ethoxy-2-ethylhexan-1-amine** is a specialized intermediate, its synthesis typically follows a Ring-Opening/Amination pathway starting from 2-ethyl-1-hexene.

Primary Synthetic Route: Epoxide Ring Opening

This route ensures the correct regiochemistry, placing the ethoxy group at the more substituted carbon (C2) and the amine at the primary carbon (C1).

- Epoxidation: 2-Ethyl-1-hexene is oxidized to 2-ethyl-1,2-epoxyhexane.
- Etherification (Solvolysis): Acid-catalyzed ring opening with Ethanol.
 - Mechanism:^[1]^[3]^[4]^[5]^[6] The reaction proceeds via an S_N1-like transition state where the nucleophile (EtOH) attacks the more substituted carbon (C2) due to the stability of the developing partial positive charge.
 - Intermediate: 2-Ethoxy-2-ethylhexan-1-ol.
- Amination: Conversion of the primary alcohol to the amine.
 - Method A: Catalytic amination (NH₃, Ni/Co catalyst).
 - Method B: Mesylation followed by Gabriel Synthesis or Azide reduction.

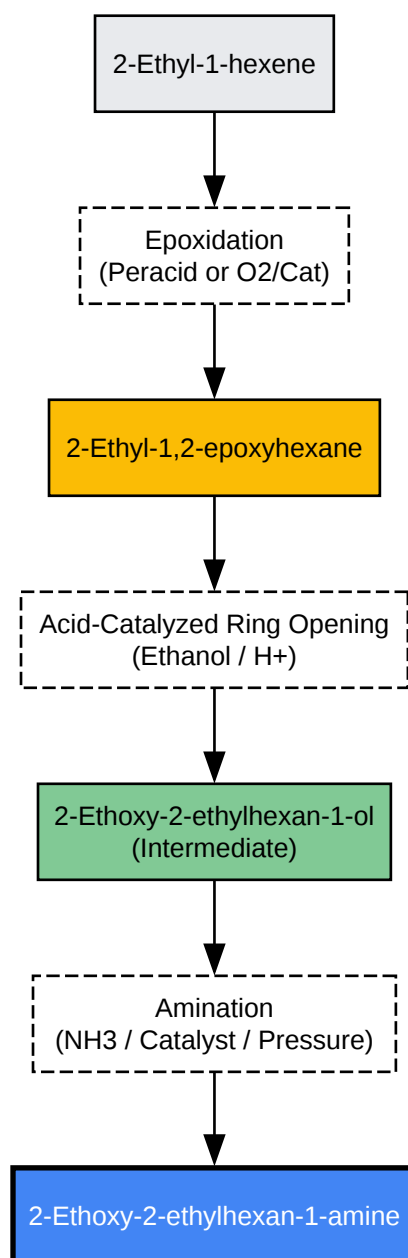


Figure 2: Synthetic Pathway via Epoxide Ring Opening

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Figure 2: The regioselective synthesis ensures the ethoxy group attaches to the quaternary carbon.

Applications & Utility

The unique structure of **2-Ethoxy-2-ethylhexan-1-amine** enables specific functionalities in industrial and pharmaceutical contexts.

A. Specialty Surfactants

The compound acts as a cationic surfactant precursor. The gem-ethyl/ethoxy substitution disrupts crystalline packing, likely resulting in surfactants with:

- Lower Krafft points (better cold-water solubility).
- Enhanced stability in hard water.
- "Gemini-like" properties when dimerized.

B. Corrosion Inhibition

Hindered amines are potent corrosion inhibitors.[4] The ethoxy group provides additional adsorption sites (via the oxygen lone pair) on metal surfaces, potentially enhancing the protective film compared to simple alkylamines.

C. Pharmaceutical Intermediate

In drug design, the 2-ethoxy-2-ethyl motif serves as a lipophilic anchor that is metabolically robust. The quaternary carbon prevents

-oxidation, extending the half-life of the resulting bioactive molecule.

Safety & Handling Protocols

Signal Word:DANGER (Based on amine class properties)

- Hazard Statements:
 - H314: Causes severe skin burns and eye damage.
 - H302: Harmful if swallowed.
 - H411: Toxic to aquatic life with long-lasting effects.

Handling Protocol:

- Engineering Controls: Use only in a chemical fume hood.

- PPE: Wear nitrile gloves (min 0.11mm thickness), chemical safety goggles, and a face shield.
- Storage: Store under inert gas (Nitrogen/Argon) to prevent reaction with atmospheric CO (carbamate formation). Keep away from oxidizing agents and strong acids.[4]

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